

What is the chemical structure of Malvidin Chloride?

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Compound of Interest

Compound Name: Malvidin Chloride

Cat. No.: B191779

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An In-depth Technical Guide to Malvidin Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Malvidin Chloride**, a naturally occurring anthocyanidin pigment. This document is intended for researchers, scientists, and professionals in drug development who are interested in the chemistry and potential applications of this compound.

Chemical Structure and Identification

Malvidin Chloride is a flavonoid and a member of the anthocyanidin family, which are water-soluble pigments responsible for the red, purple, and blue colors in many flowers, fruits, and vegetables.^[1] Its chemical structure is based on the flavylium cation, a type of chromenylium ion. The structure of **Malvidin Chloride** is characterized by a 2-phenyl-3,5,7-trihydroxychromenylium core with two methoxy groups and one hydroxyl group on the phenyl substituent.^{[2][3]}

The formal chemical name for **Malvidin Chloride** is 3,5,7-trihydroxy-2-(4-hydroxy-3,5-dimethoxyphenyl)-1-benzopyrylium chloride.^{[3][4][5]} It is also known by several synonyms, including Syringidin chloride, Malvidol, Malvinidol chloride, and Oenidin.^[1]

Caption: Chemical structure and identifiers for **Malvidin Chloride**.

Physicochemical Properties

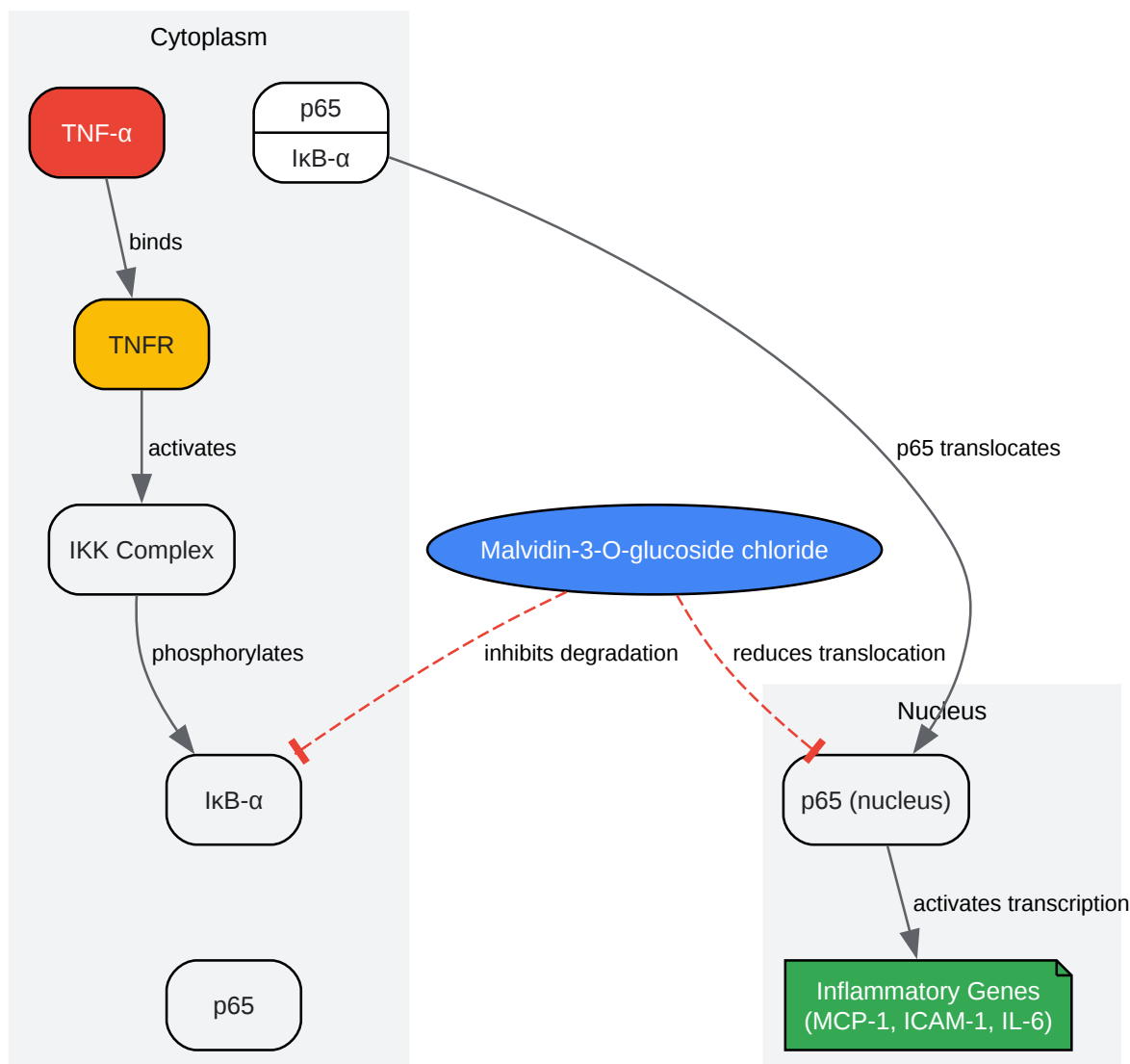
Malvidin Chloride is typically supplied as a crystalline solid and should be stored at -20°C for long-term stability.[4] It is important to protect the compound from light.[1] The molecular weight of **Malvidin Chloride** is 366.75 g/mol .[1][3][6][7]

Property	Value	Citations
Molecular Formula	C ₁₇ H ₁₅ ClO ₇	[1][6][7]
Molecular Weight	366.75 g/mol	[1][3][6][7]
Appearance	Crystalline solid	[4]
Purity	≥98%	[4][5]
UV/Vis (λ _{max})	275, 555 nm	[4][5]
Solubility	DMF: ~25 mg/mL DMSO: ~16 mg/mL Ethanol: ~16 mg/mL DMF:PBS (pH 7.2) (1:9): ~0.1 mg/mL	[4][5]
Storage	-20°C, protect from light	[1][4]
Stability	≥ 4 years at -20°C	[4]

Biological Activity and Signaling Pathways

Malvidin Chloride exhibits a range of biological activities, including antioxidant, anti-inflammatory, antihypertensive, and antiproliferative properties.[5] Its antioxidant effects are attributed to its ability to scavenge free radicals.[1][5] The anti-inflammatory effects of malvidin and its glycosides have been shown to be mediated through the inhibition of the NF-κB pathway.[5][8]

The diagram below illustrates the inhibitory effect of Malvidin-3-O-glucoside chloride, a derivative of malvidin, on the NF-κB signaling pathway. This pathway is a key regulator of the inflammatory response.



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Caption: Inhibition of the NF-κB pathway by Malvidin-3-O-glucoside chloride.

Experimental Protocols

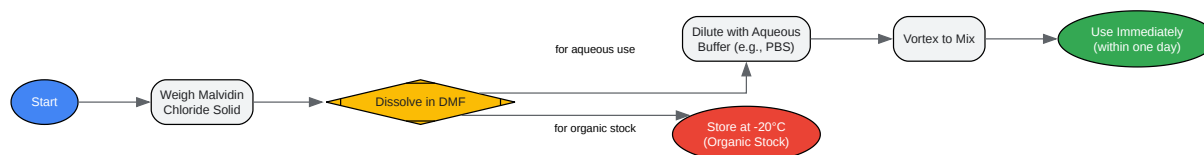
Preparation of a Stock Solution

A stock solution of **Malvidin Chloride** can be prepared by dissolving the crystalline solid in an appropriate organic solvent such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), or ethanol.[4] The solvent should be purged with an inert gas to prevent oxidation.[4]

Detailed Protocol for Aqueous Solutions:

Malvidin Chloride has limited solubility in aqueous buffers.[4] To achieve maximum solubility in an aqueous buffer, it is recommended to first dissolve the compound in DMF and then dilute it with the aqueous buffer of choice.[4] For example, a 1:9 solution of DMF:PBS (pH 7.2) can be used to obtain a final concentration of approximately 0.1 mg/mL.[4] It is important to note that aqueous solutions of **Malvidin Chloride** are not stable and should not be stored for more than one day.[4]

The workflow for preparing an aqueous solution of **Malvidin Chloride** is outlined below.



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Caption: Workflow for the preparation of a **Malvidin Chloride** solution.

Synthesis

The synthesis of **Malvidin Chloride** was first reported by Bradley and Robinson in 1928.[3] For detailed synthetic procedures, researchers are encouraged to consult the original literature.

Disclaimer: **Malvidin Chloride** is intended for research purposes only and is not for personal or veterinary use.[1] Users should review the complete Safety Data Sheet (SDS) before handling this compound.[4]

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